

Personal protective equipment for handling 4-Morpholinopiperidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Morpholinopiperidine

Cat. No.: B1299061

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Essential Safety and Handling Guide for 4-Morpholinopiperidine

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for handling **4-Morpholinopiperidine**, including detailed personal protective equipment (PPE) protocols, operational procedures, and disposal plans.

Chemical Identifier:

- Name: **4-Morpholinopiperidine**
- CAS Number: 53617-35-9[1]
- Molecular Formula: C₉H₁₈N₂O[1]

Hazard Identification and GHS Classification

4-Morpholinopiperidine is classified with the following hazards:

- Skin Corrosion/Irritation: Category 1 or 2, causing skin irritation or severe skin burns.[2][3]
- Serious Eye Damage/Eye Irritation: Category 1 or 2A, causing serious eye irritation or damage.[2][3]

- Skin Sensitization: Sub-category 1B, may cause an allergic skin reaction.[2]
- Specific Target Organ Toxicity (Single Exposure): Category 3, may cause respiratory irritation.[3]
- Hazardous to the Aquatic Environment (Long-term): Category 3, harmful to aquatic life with long-lasting effects.[2]

Signal Word: Danger or Warning[2][3]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to minimize exposure when handling **4-Morpholinopiperidine**. The following table summarizes the recommended PPE.

Body Part	Personal Protective Equipment	Specification and Rationale
Eyes/Face	Safety Goggles with side-shields or Face Shield	Must conform to EN 166 (EU) or NIOSH (US) standards to protect against splashes and dust.[2] A face shield may be appropriate for tasks with a higher risk of splashing.[3]
Skin/Body	Chemical-resistant Gloves	Gloves must be inspected prior to use. The specific material should be selected based on chemical resistance and duration of use.[3]
Laboratory Coat / Impervious Clothing	A lab coat and close-toed footwear are the minimum requirements.[3] For larger quantities or tasks with a higher risk of exposure, fire/flammable resistant and impervious clothing is recommended.[2]	
Respiratory	Full-face Respirator or use in a Fume Hood	Handling should be done in a well-ventilated area, preferably a chemical fume hood.[3][4] If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.[2]

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is essential for safety.

1. Preparation and Engineering Controls:

- Work in a designated area, preferably within a certified chemical fume hood to minimize inhalation exposure.[\[5\]](#)
- Ensure that an eyewash station and safety shower are readily accessible and have been recently tested.[\[5\]](#)
- Keep the container tightly closed when not in use.[\[3\]](#)
- Avoid the generation of dust and aerosols.[\[4\]](#)
- Use spark-proof tools and explosion-proof equipment if there is a risk of ignition.[\[2\]](#)

2. Weighing and Transferring:

- Don all required PPE before handling the chemical.
- Perform all weighing and transferring operations within a fume hood or other ventilated enclosure.
- Use care to avoid spills and the creation of dust.
- Close the container securely immediately after use.

3. In Case of a Spill:

- Evacuate non-essential personnel from the area.
- Remove all sources of ignition.[\[5\]](#)
- Ventilate the area.
- For dry spills, use dry clean-up procedures to avoid generating dust.[\[4\]](#) Sweep up, shovel up, or vacuum the material into a suitable, labeled container for disposal.[\[4\]](#)
- For wet spills, absorb with an inert material and place into a suitable disposal container.[\[3\]](#)
- Wash the spill area thoroughly with soap and water.[\[3\]](#)

- Prevent spilled material from entering drains or waterways.[4]

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2][3]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation or a rash occurs, get medical help.[2][3]
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[2][3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2][3]

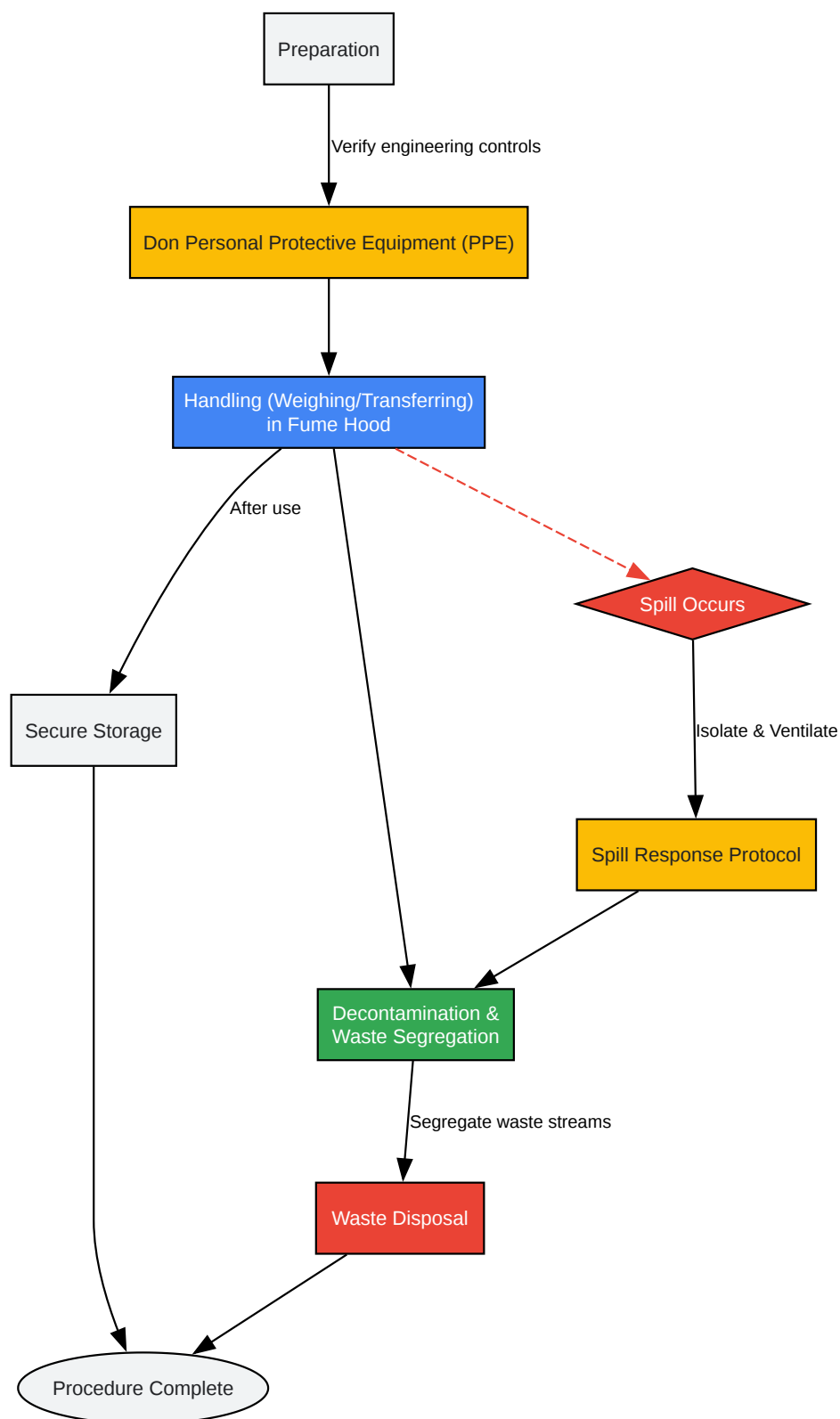
Disposal Plan

All waste materials must be handled and disposed of in accordance with local, state, and federal regulations.

- Chemical Waste: Dispose of **4-Morpholinopiperidine** and any solutions containing it as hazardous chemical waste.[2][3] Place in a clearly labeled, sealed container.
- Contaminated Materials: Any materials that have come into contact with **4-Morpholinopiperidine**, such as gloves, paper towels, and disposable lab coats, should be considered contaminated. Place these materials in a sealed, labeled container for hazardous waste disposal.[4]

- Containers: Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. Recycle containers if possible, or dispose of them in an authorized landfill.^[4]

Safe Handling Workflow



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Caption: Workflow for the safe handling and disposal of **4-Morpholinopiperidine**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-Morpholinopiperidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1299061#personal-protective-equipment-for-handling-4-morpholinopiperidine]

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